

# HO-PEG5-CH2COOH stability issues

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**Compound Focus:** HO-Peg5-CH2cooh

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## Key Stability Data and Handling

The table below summarizes the available stability information and handling recommendations for **HO-PEG5-CH2COOH** and a closely related compound.

Property	HO-PEG5-CH2COOH / OH-PEG5-CH2COOH	Related Compound (Azido-PEG5-CH2COOH)
CAS Number	52026-48-9 (cited), 2079768-50-4 (alternative) [1] [2]	217180-81-9 [3]
Recommended Storage	Store at <b>-5°C to -20°C</b> ; keep in a dry place and avoid sunlight [1] [2].	Store at <b>2-8°C</b> for short term (days to weeks), or <b>-20°C</b> for long term (months) [3].
Physical Form	Information not available in search results	Yellowish Oily Matter [3]
Form Supplied	Information not available in search results	Typically supplied as a powder or solid [4] [5] [6].

## Handling and Storage Protocols

To ensure the stability of your **HO-PEG5-CH<sub>2</sub>COOH**, please adhere to the following protocols based on supplier recommendations and standard practices for PEG-based linkers.

- **Storage Conditions:**

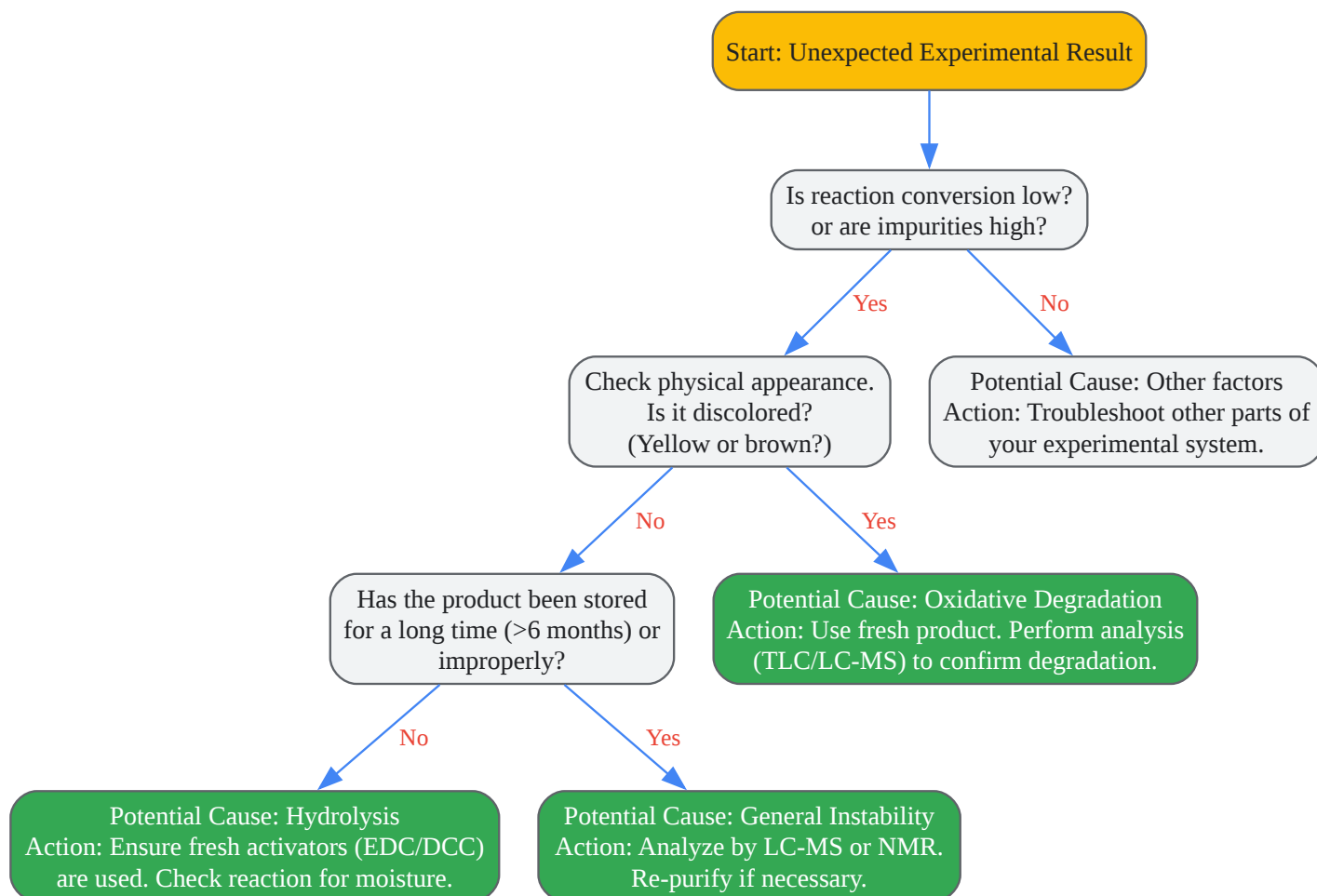
- **Temperature:** For long-term stability, store the product at **-20°C** [1] [2]. Short-term storage at 2-8°C is acceptable for some PEG-acid compounds, but -20°C is preferred [3].
- **Environment:** Keep the product in a **sealed container**, protected from moisture and under an inert atmosphere like **nitrogen** if possible [5] [6]. Always avoid exposure to light [1] [2].

- **Handling Procedures:**

- **Reconstitution:** When preparing stock solutions, use anhydrous DMSO. Bring the product to room temperature before opening the container to prevent moisture condensation.
- **Aliquoting:** To minimize freeze-thaw cycles, which can degrade PEG chains, **aliquot** the product or its stock solutions into single-use vials after initial thawing.
- **Documentation:** Record the date of receipt, opening, and each use to track the product's lifecycle.

## Troubleshooting Common Issues

The following flowchart outlines a logical process for diagnosing and addressing the most common stability-related issues you might encounter.



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## Frequently Asked Questions

- **What is the shelf life of HO-PEG5-CH<sub>2</sub>COOH?** The exact shelf life is not specified in the search results. For a related PEG-acid compound (Azido-PEG5-CH<sub>2</sub>COOH), the recommendation is 2-8°C for short-term storage (days to weeks) and -20°C for long-term storage (months) [3]. It is advisable to use **HO-PEG5-CH<sub>2</sub>COOH** as soon as possible and track its performance over time.
- **The compound has turned yellow. Is it still usable?** A change from colorless to a **yellow or brown color is a strong indicator of degradation**, likely due to oxidation [1]. It is recommended to analyze

the sample using TLC or LC-MS to confirm its purity before use in critical experiments.

- **How should I reconstitute HO-PEG5-CH<sub>2</sub>COOH for use in aqueous buffers?** While **HO-PEG5-CH<sub>2</sub>COOH** is hydrophilic and increases solubility in aqueous media, it is often first dissolved in a small amount of DMSO to create a concentrated stock solution [1] [6]. This stock can then be diluted into your aqueous buffer. Be aware that high concentrations of PEG polymers can lead to viscous solutions.
- **Can the hydroxyl and carboxylic acid groups be modified independently?** Yes. **HO-PEG5-CH<sub>2</sub>COOH** is a heterobifunctional crosslinker, meaning the hydroxyl and carboxylic acid groups can be targeted separately [1] [7]. The carboxylic acid can be activated with EDC/DCC to form an amide bond with an amine, while the hydroxyl group can be modified through different chemistries, allowing for sequential conjugations.

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## References

1. Hydroxy- PEG -acid | 2079768-50-4 5 [chemicalbook.com]
2. OH- PEG - 5 | CAS:52026-48-9 | Biopharma PEG CH 2 COOH [biochempeg.com]
3. CAS 217180-81-9 Azido- PEG - 5 - Probes / BOC Sciences CH 2 COOH [probes.bocsci.com]
4. - HO - PEG (MW 5000) | TargetMol CH 2 COOH [targetmol.com]
5. - HO - PEG (MW 35000) | PROTAC Linkers | | Invivochem CH 2 COOH [invivochem.com]
6. - HO - PEG (MW 10000) | PROTAC Linkers | | Invivochem CH 2 COOH [invivochem.com]
7. - HO - PEG , MW 5,000 | BroadPharm CH 2 COOH [broadpharm.com]

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